

Application Note: Detection of Carbamazepine in Soil Using LC-MS/MS

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Compound of Interest

Compound Name: *Bulan*

Cat. No.: *B089627*

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Introduction

Carbamazepine is a widely used anticonvulsant and mood-stabilizing drug. Due to its high consumption and persistence in wastewater treatment processes, it is frequently detected in various environmental compartments, including soil, through the application of biosolids or irrigation with treated wastewater. Its presence in soil raises concerns about potential uptake by crops and the long-term effects on soil ecosystems. This application note provides a detailed protocol for the extraction and quantification of carbamazepine in soil samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.

Principle

This method involves the extraction of carbamazepine from soil samples using an accelerated solvent extraction (ASE) technique, followed by solid-phase extraction (SPE) for sample clean-up and concentration. The final extract is then analyzed by LC-MS/MS in positive electrospray ionization (ESI) mode. Quantification is achieved using an internal standard method.

Experimental Protocols

Soil Sample Collection and Preparation

- 1.1. Sample Collection: Collect composite soil samples from the area of interest at a depth of 0-15 cm.

- 1.2. Sample Storage: Transport the samples to the laboratory in cooled containers and store them at -20°C until analysis.
- 1.3. Sample Pre-treatment:
 - Thaw the soil samples at room temperature.
 - Air-dry the soil in a well-ventilated area, shielded from direct sunlight.
 - Once dried, gently disaggregate the soil using a mortar and pestle.
 - Sieve the soil through a 2 mm mesh to remove stones and large debris.
 - Homogenize the sieved soil thoroughly.

Extraction: Accelerated Solvent Extraction (ASE)

- 2.1. ASE Cell Preparation:
 - Place a glass fiber filter at the bottom of a 22 mL stainless steel extraction cell.
 - Add 10 g of the homogenized soil sample, mixed with 1 g of diatomaceous earth, into the cell.
 - Place another glass fiber filter on top of the sample.
- 2.2. ASE Parameters:
 - Solvent: Methanol/Water (70:30, v/v)
 - Pressure: 1500 psi
 - Temperature: 100°C
 - Static Time: 10 min
 - Cycles: 2
 - Flush Volume: 60%

- Purge Time: 120 s
- 2.3. Extract Collection: Collect the extract in a glass vial.

Clean-up: Solid-Phase Extraction (SPE)

- 3.1. SPE Cartridge Conditioning:
 - Condition an Oasis HLB (60 mg, 3 mL) SPE cartridge by passing 3 mL of methanol followed by 3 mL of deionized water.
- 3.2. Sample Loading:
 - Dilute the ASE extract with deionized water to a final methanol concentration of <10%.
 - Load the diluted extract onto the conditioned SPE cartridge at a flow rate of approximately 1 mL/min.
- 3.3. Washing:
 - Wash the cartridge with 3 mL of deionized water to remove interfering substances.
- 3.4. Elution:
 - Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
 - Elute the analyte with 5 mL of methanol into a clean collection tube.
- 3.5. Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase (90:10 water:acetonitrile with 0.1% formic acid).
 - Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- 4.1. Liquid Chromatography (LC) Conditions:
 - Column: C18 column (e.g., 2.1 mm x 100 mm, 2.6 μ m)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: Start with 10% B, increase to 90% B over 8 minutes, hold for 2 minutes, then return to initial conditions.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 40°C
- 4.2. Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Gas Flow (Desolvation): 800 L/hr
 - Collision Gas: Argon
 - MRM Transitions: (See Table 1)

Data Presentation

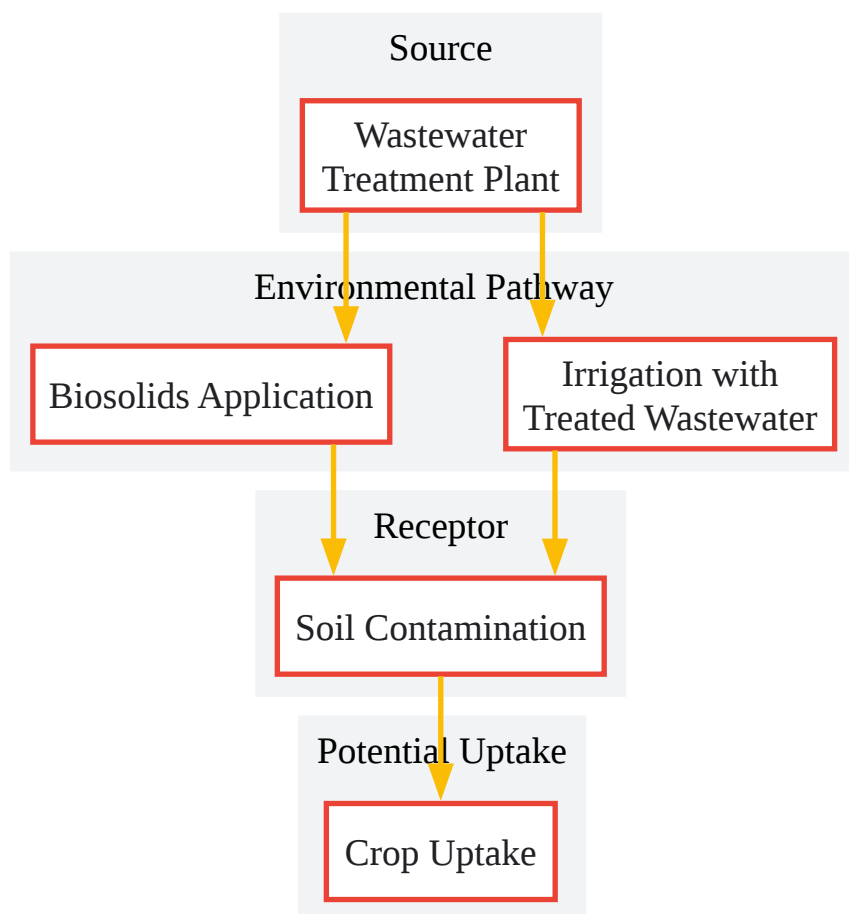
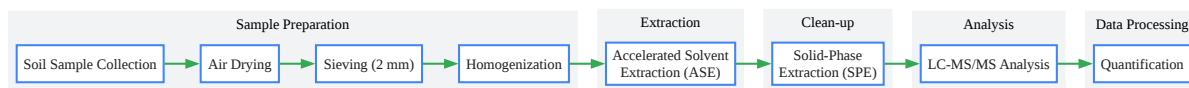
Table 1: MRM Transitions and MS/MS Parameters for Carbamazepine and Internal Standard

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Carbamazepine (Quantifier)	237.1	194.1	0.1	30	20
Carbamazepine (Qualifier)	237.1	179.1	0.1	30	25
Carbamazepine-d10 (IS)	247.1	204.1	0.1	30	20

Table 2: Method Performance Data

Parameter	Result
Limit of Detection (LOD)	0.1 ng/g
Limit of Quantification (LOQ)	0.3 ng/g
Recovery (at 10 ng/g)	92% (RSD: 6%)
Precision (RSD, n=6)	< 8%
Linearity (r ²)	> 0.99

Visualizations



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